

# An In-depth Technical Guide to the Material Safety of Titanium(IV) Oxysulfate

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## Compound of Interest

Compound Name: *Titanium(IV) oxysulfate*

Cat. No.: *B8193013*

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This guide provides a comprehensive overview of the material safety data for **Titanium(IV) oxysulfate**, catering to researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the compound's properties and associated hazards.

## Chemical Identification and Physical Properties

**Titanium(IV) oxysulfate**, also known as titanyl sulfate, is an inorganic compound with the chemical formula  $\text{TiOSO}_4$ .<sup>[1]</sup> It is typically a white, cake-like solid that is highly acidic and hygroscopic.<sup>[2][3]</sup> This substance is often available as a hydrate ( $\text{TiOSO}_4 \cdot x\text{H}_2\text{O}$ ) or in a sulfuric acid solution.<sup>[3][4]</sup>

Property	Value	References
CAS Number	13825-74-6	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	TiOSO <sub>4</sub>	<a href="#">[7]</a>
Molecular Weight	159.93 g/mol (anhydrous basis)	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White, cake-like solid	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Soluble in water, but solutions hydrolyze readily.	<a href="#">[2]</a>
Boiling Point	>100 °C	<a href="#">[2]</a>
Density	1.32 g/mL at 20 °C	<a href="#">[2]</a>

## Hazard Identification and Classification

**Titanium(IV) oxysulfate** is classified as a hazardous substance.[\[8\]](#) It is corrosive to metals and causes severe skin burns and eye damage.[\[9\]](#)[\[10\]](#)

Hazard Classification	Code	Description
Corrosive to Metals	H290	May be corrosive to metals. <a href="#">[9]</a>
Skin Corrosion	H314	Causes severe skin burns and eye damage. <a href="#">[9]</a>
Serious Eye Damage	H318	Causes serious eye damage. <a href="#">[9]</a>

Signal Word: Danger[\[5\]](#)[\[6\]](#)[\[9\]](#)

## Experimental Protocols: Safe Handling and Storage

Handling:

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses with side-shields, and protective clothing.[\[11\]](#)

- Use in a well-ventilated area to avoid inhalation of dust, mist, or vapors.[8]
- Avoid contact with skin and eyes.[11]
- When handling, do not eat, drink, or smoke.[8]
- Always add the material to water, never the other way around, to avoid a violent reaction.[8]

#### Storage:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[8][11]
- Keep away from incompatible materials such as bases, organic materials, and finely powdered metals.[2][8]
- Store in a corrosion-resistant container with a resistant inner liner.[9][11]
- Protect containers from physical damage and check regularly for leaks.[8]

## Emergency Procedures

### Spill Response Workflow



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Caption: Emergency response workflow for a **Titanium(IV) oxysulfate** spill.

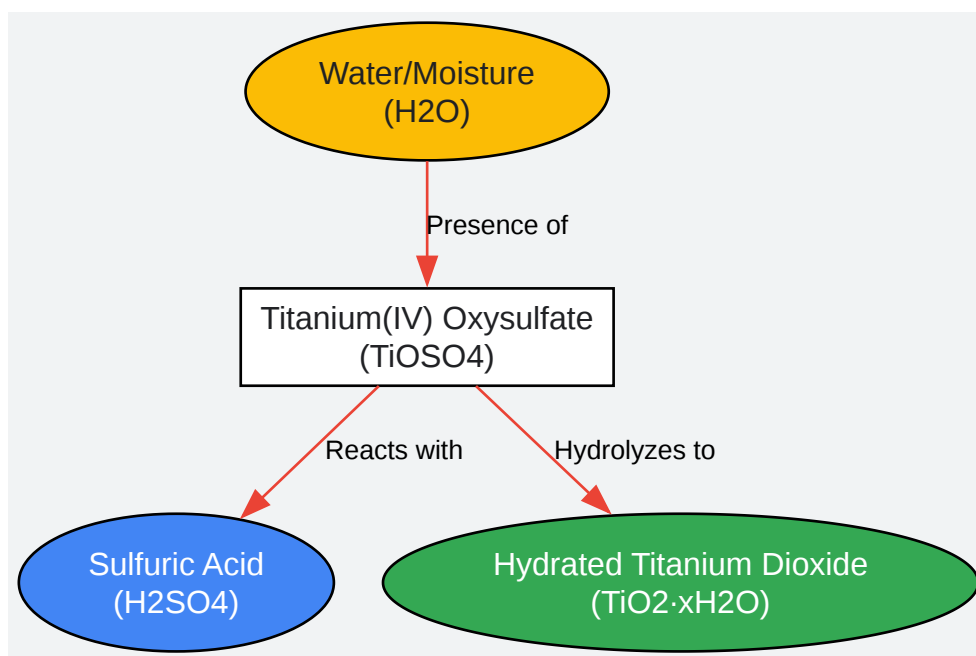
#### First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[11]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[9][11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[9][11]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[11]

## Reactivity and Stability

**Titanium(IV) oxysulfate** is stable under recommended storage conditions.[2] However, it is incompatible with bases, carbides, chlorates, fulminates, nitrates, picrates, permanganates, nitrites, phosphorus, and other materials. It may react violently with organic materials, halides, and finely powdered metals.[2] When exposed to water or moist air, it can produce sulfuric acid.[8]

### Decomposition Pathway



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Caption: Hydrolysis of **Titanium(IV) oxysulfate** in the presence of water.

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[9] Do not allow the product to enter drains.[9] Unused material should be disposed of as hazardous waste.

This technical guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier before handling the material.

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